

Cesium Methanesulfonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium methanesulfonate

Cat. No.: B1588443

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An in-depth examination of the core physical, chemical, and experimental properties of **Cesium Methanesulfonate** (CsMeSO_3), a critical reagent in advanced electrophysiological studies and other specialized chemical applications.

Introduction

Cesium methanesulfonate (CsMeSO_3), also known as cesium mesylate, is an organosulfur salt that has become an indispensable tool for researchers, particularly in the fields of neurobiology, pharmacology, and cell physiology. Its unique combination of ionic properties makes it exceptionally suited for use in patch-clamp electrophysiology, where it aids in the isolation and study of specific ion channel currents. This technical guide provides a comprehensive overview of its physical and chemical characteristics, experimental applications, and relevant protocols for its use.

Physical and Chemical Properties

Cesium methanesulfonate is a white, crystalline solid at room temperature.[1][2] It is characterized by its high solubility in water and other polar organic solvents.[1][3] While some initial sources have presented conflicting information, it is well-established that a 5% solution of **cesium methanesulfonate** in water is clear and colorless, confirming its aqueous solubility.[4][5] The compound is also noted to be hygroscopic, meaning it can absorb moisture from the air.[3]

Table 1: Physical Properties of Cesium Methanesulfonate

Property	Value	Source(s)
Appearance	White powder/solid	[1][2][5]
Melting Point	262 - 264 °C (503.6 - 507.2 °F)	[4][5]
Solubility	Soluble in water and polar organic solvents.[1][3] A 5% aqueous solution is clear and colorless.[4][5]	
Crystal Structure	Orthorhombic, Space Group Pnma	[6]

Table 2: Chemical Identity and Molecular Data

Identifier	Value	Source(s)
IUPAC Name	cesium methanesulfonate	[2]
Synonyms	Cesium mesylate, CsMSF, CsMeS, Methanesulfonic acid cesium salt	[2][3][7]
CAS Number	2550-61-0	[2][7]
Molecular Formula	CH ₃ CsO ₃ S	[2]
Molecular Weight	228.01 g/mol	[2]
InChI Key	DJKJXRLREATOMF-UHFFFAOYSA-M	[2]
SMILES	CS(=O)(=O)[O-].[Cs+]	[2]

Spectroscopic and Structural Data

Vibrational Spectroscopy

Vibrational spectra of metal methanesulfonates, including the cesium salt, have been studied to understand the coordination of the methanesulfonate ion.^[6] Infrared (IR) spectroscopy reveals a clear distinction between ionic (uncoordinated) and coordinated forms of the methanesulfonate ion. This is primarily observed as a splitting of the asymmetric S–O stretching modes of the SO₃ group when the ion is coordinated to a metal center.^{[6][8]}

Crystal Structure

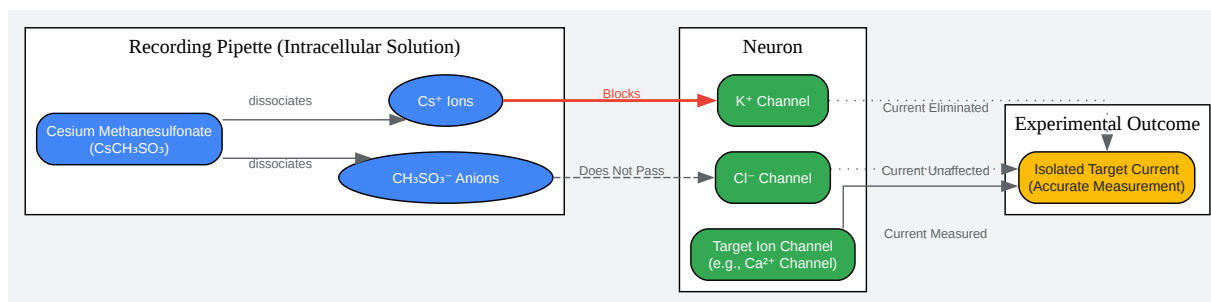
Cesium methanesulfonate crystallizes in the orthorhombic space group Pnma with four formula units per primitive cell.^[6] Within this structure, the methanesulfonate ion has C_{3v} symmetry.^[6]

Core Application: Electrophysiology

The primary and most critical application of **Cesium methanesulfonate** is in patch-clamp electrophysiology. It is a key component of the intracellular (pipette) solution used to record ionic currents from cells.^{[2][7][9][10][11]} Its efficacy stems from the specific actions of its constituent ions:

- **Cesium (Cs⁺) Ion:** The cesium ion is a well-known blocker of most types of potassium (K⁺) channels.^{[6][10]} By including Cs⁺ in the intracellular solution, researchers can effectively eliminate outward K⁺ currents, which often mask other currents of interest, thereby improving the quality and stability of the recordings (space clamp).^[12]
- **Methanesulfonate (CH₃SO₃[−]) Anion:** The methanesulfonate anion is large and is not transported by chloride (Cl[−]) channels.^{[6][10]} This prevents alteration of the cell's chloride equilibrium potential and avoids the activation of chloride currents that could interfere with the measurement of other ionic events.

This dual action allows for the precise isolation and study of currents from other channels, such as voltage-gated calcium channels or ligand-gated ion channels (e.g., AMPA or NMDA receptors), which are fundamental to neuronal signaling and drug discovery.^[12]



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Mechanism of **Cesium Methanesulfonate** in Patch-Clamp Electrophysiology.

Experimental Protocols

Preparation of Intracellular Solution for Whole-Cell Voltage-Clamp

The following protocol is adapted from methodologies used in electrophysiological studies to record synaptic currents.[12]

Objective: To prepare an intracellular solution that blocks potassium currents and is suitable for isolating excitatory postsynaptic currents (EPSCs).

Materials:

- **Cesium methanesulfonate** (CsCH_3SO_3)
- Sodium Chloride (NaCl)
- HEPES buffer
- EGTA
- Magnesium ATP (Mg-ATP)

- Sodium GTP (Na-GTP)
- QX-314 Chloride (optional, for blocking voltage-gated sodium channels)
- Biocytin (optional, for cell labeling)
- High-purity water (e.g., Milli-Q or double-distilled)
- Cesium hydroxide (CsOH) or Potassium hydroxide (KOH) for pH adjustment
- Osmometer

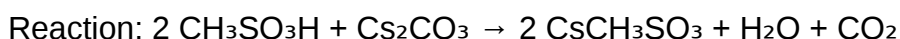
Procedure:

- Initial Mixing: In an appropriate volume of high-purity water (e.g., for a final volume of 50 mL), dissolve the main components. It is good practice to add about 90% of the main salt (**Cesium methanesulfonate**) first, allowing for later osmolarity adjustments.[\[12\]](#)
 - **Cesium methanesulfonate**: 135 mM
 - NaCl: 8 mM
 - HEPES: 10 mM
 - EGTA: 0.6 mM
- pH Adjustment: Adjust the pH of the solution to 7.2-7.4 using a concentrated solution of CsOH or KOH.[\[12\]](#) This step is crucial and should be performed before adding temperature-sensitive components like ATP and GTP.
- Osmolarity Measurement: Measure the osmolarity of the solution. Adjust it to be 10-20 mOsm lower than the external (ACSF) solution to ensure a good seal during patching.[\[12\]](#) Add small amounts of the main salt (**Cesium methanesulfonate**) to increase osmolarity if needed.
- Addition of Energetic Components: Just before use (or before aliquoting for freezing), add the heat-sensitive components:

- Mg-ATP: 4 mM
- Na-GTP: 0.3 mM
- Addition of Optional Components: Add QX-314 (e.g., 5 mM) and/or Biocytin (e.g., 0.3%) if required for the specific experiment.
- Final Steps: Aliquot the final solution into small volumes (e.g., 500 µL) and store at -20°C or -80°C.[10] Before use, thaw an aliquot and filter it through a 0.22 µm syringe filter to remove any precipitates. Keep the solution on ice during the experiment.[12]

Synthesis of Cesium Methanesulfonate

Cesium methanesulfonate is typically synthesized via a standard acid-base neutralization reaction.



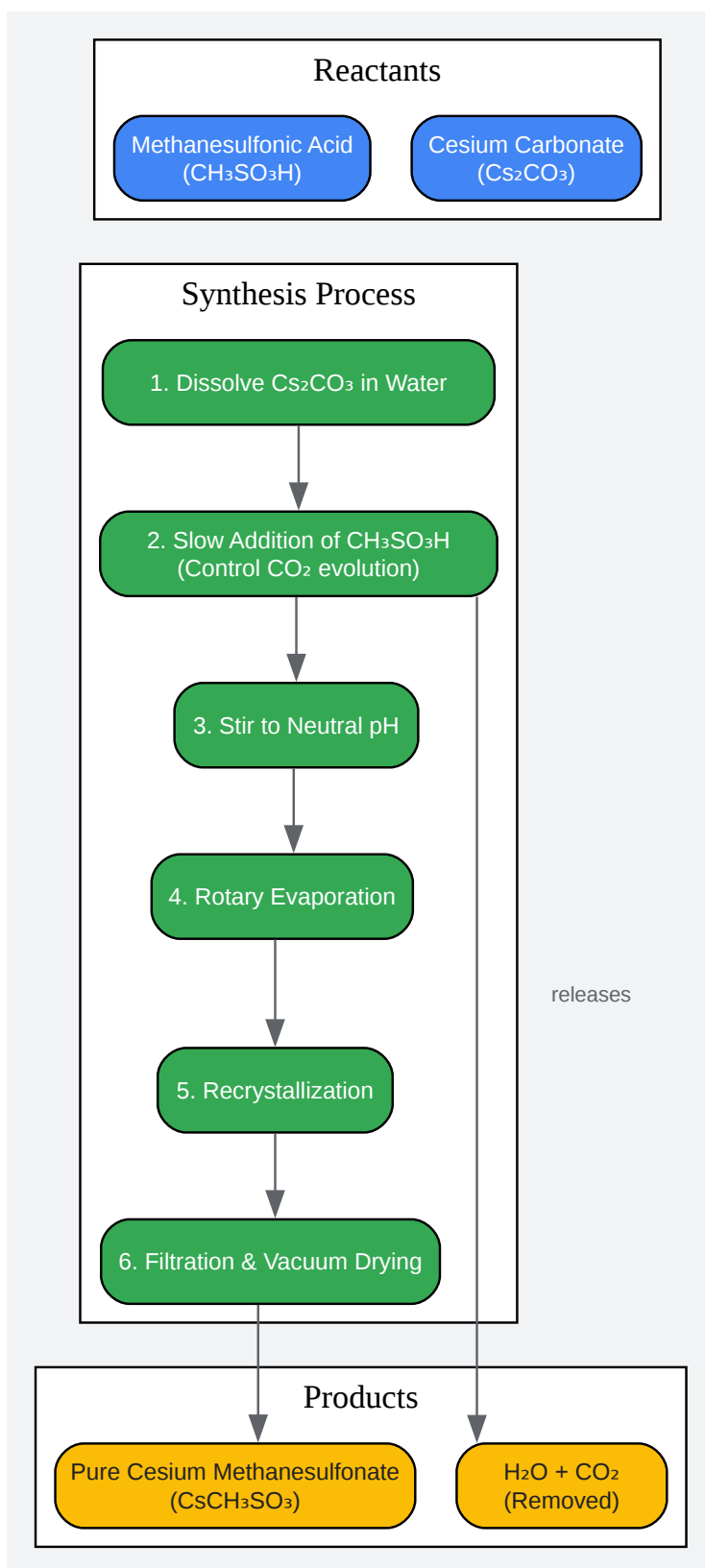
Materials:

- Methanesulfonic acid (CH₃SO₃H)
- Cesium carbonate (Cs₂CO₃)
- Deionized water
- Ethanol or another suitable recrystallization solvent

Procedure:

- Dissolution: Dissolve a known quantity of Cesium carbonate in a minimal amount of deionized water in a reaction flask.
- Acid Addition: Slowly add a stoichiometric amount of methanesulfonic acid to the cesium carbonate solution with constant stirring. The reaction is exothermic and will produce carbon dioxide gas, so addition should be careful to control effervescence.

- **Reaction Completion:** Continue stirring the solution at room temperature until the gas evolution ceases, indicating the reaction is complete. The pH of the solution should be near neutral.
- **Isolation:** Remove the water from the solution via rotary evaporation to obtain the crude **cesium methanesulfonate** salt.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., water-ethanol mixture).
- **Drying:** Collect the purified crystals by filtration and dry them thoroughly under vacuum to remove any residual solvent.



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Logical workflow for the synthesis of **Cesium Methanesulfonate**.

Safety and Handling

Cesium methanesulfonate is considered a hazardous substance.[3] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[4][13]

- Personal Protective Equipment (PPE): Always handle with appropriate PPE, including safety glasses, gloves, and a lab coat. Use a dust mask or work in a well-ventilated area to avoid inhaling the powder.[3][13]
- Handling: Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling. Wash hands thoroughly after use.[3]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[1][13]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1]

Conclusion

Cesium methanesulfonate is a specialized chemical reagent with significant utility in scientific research. Its physical and chemical properties, particularly the distinct behavior of its cation and anion in biological systems, make it an invaluable component of intracellular solutions for electrophysiological studies. A thorough understanding of its properties, experimental application, and safe handling procedures is essential for its effective and appropriate use in the laboratory.

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